

# A Comprehensive Technical Guide to Calcium Acetylacetonate (CAS 19372-44-2)

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## Compound of Interest

Compound Name: Calcium acetylacetonate

Cat. No.: B101556

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## Abstract

**Calcium acetylacetonate** ( $\text{Ca}(\text{acac})_2$ ), with CAS number 19372-44-2, is a versatile organometallic compound with significant applications across various scientific and industrial domains. This technical guide provides an in-depth overview of its physicochemical properties, synthesis methodologies, and key applications, with a particular focus on its role as a heat stabilizer for polymers and a catalyst in organic synthesis. Detailed experimental protocols and safety information are also presented to facilitate its effective and safe use in a laboratory setting.

## Physicochemical Properties

**Calcium acetylacetonate** is a white to cream-colored crystalline powder.<sup>[1]</sup> It is a coordination complex where a calcium ion is chelated by two acetylacetonate ligands.<sup>[2]</sup> This structure imparts notable thermal stability and solubility in certain organic solvents.<sup>[1][2]</sup>

Table 1: Physicochemical Data of **Calcium Acetylacetonate**

Property	Value	Reference(s)
CAS Number	19372-44-2	[3]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> CaO <sub>4</sub>	[4]
Molecular Weight	238.29 g/mol	[4]
Appearance	White to cream-colored powder	[1]
Melting Point	Decomposes (see Section 3)	[1][5]
Solubility	Sparingly soluble in water and organic solvents; soluble in methanol.[6][7]	
pH	10.5 (10 g/L solution at 20°C)	[5]

## Synthesis of Calcium Acetylacetonate

**Calcium acetylacetonate** can be synthesized through several methods, primarily involving the reaction of a calcium source with acetylacetone. Below are detailed protocols for two common synthesis routes.

### Experimental Protocol: Solid-Phase Synthesis from Calcium Hydroxide

This method is advantageous due to its simplicity, high yield, and environmentally friendly nature as it avoids the use of solvents.[5]

Materials:

- Calcium hydroxide (Ca(OH)<sub>2</sub>)
- Acetylacetone (CH<sub>3</sub>COCH<sub>2</sub>COCH<sub>3</sub>)
- Mortar and pestle

Procedure:

- In a mortar, place a specific molar ratio of calcium hydroxide and acetylacetone (e.g., a 1:2 molar ratio is stoichiometrically required, though some protocols suggest an excess of acetylacetone).[8]
- Grind the mixture vigorously using a pestle. The solid-state reaction will proceed, often accompanied by a noticeable change in the consistency of the powder.
- Continue grinding for a specified period (e.g., 30-60 minutes) to ensure the reaction goes to completion.
- The resulting product is crude **calcium acetylacetonate**, which can be further purified if necessary, for instance, by washing with a non-solvent for the product that dissolves unreacted starting materials, followed by drying.

## Experimental Protocol: Aqueous Solution Synthesis from Calcium Chloride

This method involves the precipitation of calcium hydroxide followed by its reaction with acetylacetone.[9]

Materials:

- Calcium chloride ( $\text{CaCl}_2$ )
- Sodium hydroxide ( $\text{NaOH}$ ) or other suitable base
- Acetylacetone
- Methanol (optional, as a solvent)[9]
- Distilled water
- Filtration apparatus (e.g., Buchner funnel)
- Drying oven

Procedure:

- Prepare an aqueous solution of calcium chloride.
- Separately, prepare an aqueous solution of sodium hydroxide.
- Slowly add the sodium hydroxide solution to the calcium chloride solution with constant stirring to precipitate calcium hydroxide.
- Isolate the calcium hydroxide precipitate by filtration and wash it thoroughly with distilled water to remove any soluble salts.
- The freshly prepared, moist calcium hydroxide is then reacted with acetylacetone. The reaction can be carried out in a flask, optionally with methanol as a solvent, under reflux for 1-2 hours.[9]
- After the reaction is complete, the product is collected by filtration, washed with a small amount of cold methanol or another suitable solvent to remove excess acetylacetone, and then dried in an oven at an appropriate temperature (e.g., 90°C).[9]

## Thermal Decomposition

**Calcium acetylacetonate** does not have a sharp melting point but undergoes a multi-stage thermal decomposition.[6] Understanding this behavior is crucial for its application as a heat stabilizer. A thermogravimetric analysis (TGA) in a dynamic air atmosphere reveals a six-step decomposition process:[2][6]

- 46-105°C: Release of adsorbed water.[2]
- 105-175°C: Removal of coordinated water molecules.[2]
- 175-305°C: First stage of chelate decomposition.[2]
- 305-635°C: Second stage of chelate decomposition, forming calcium carbonate ( $\text{CaCO}_3$ ).[2]
- 635-800°C: Decarboxylation of calcium carbonate to calcium oxide ( $\text{CaO}$ ).[2]
- Above 800°C: Oxidation of any residual amorphous carbon.[6]

## Applications

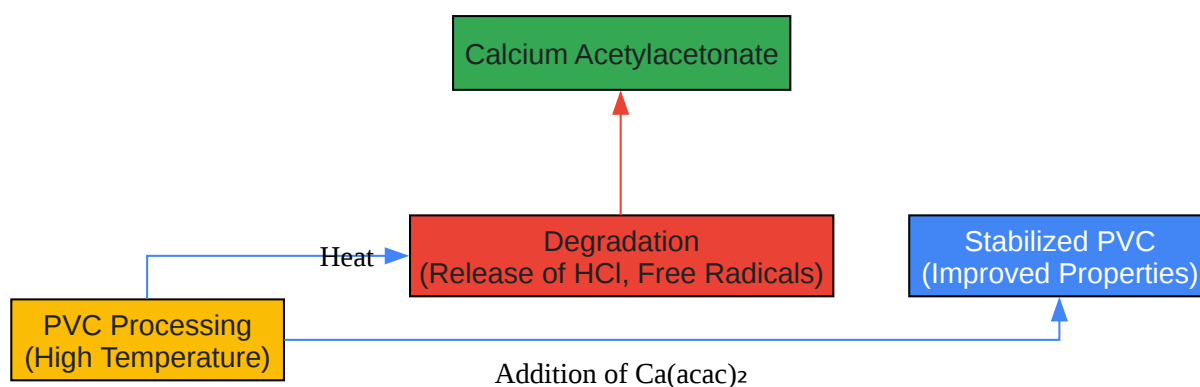
The unique properties of **calcium acetylacetonate** make it a valuable compound in various fields.

### Heat Stabilizer for PVC

The primary application of **calcium acetylacetonate** is as a heat stabilizer for polyvinyl chloride (PVC) and other halogenated polymers.[10][11] During processing at high temperatures, PVC can degrade, releasing hydrochloric acid (HCl) and leading to discoloration and loss of mechanical properties.[11] **Calcium acetylacetonate** helps to prevent this degradation through the following mechanism:[11]

- Neutralization of HCl: It can react with and neutralize the HCl produced during PVC degradation.
- Scavenging of Free Radicals: Its organic ligand can scavenge free radicals that initiate the degradation process.[11]
- Synergistic Effects: It often works synergistically with other stabilizers, such as zinc stearate and  $\beta$ -diketones, to provide enhanced thermal stability.[11]

Its non-toxic nature makes it an environmentally friendly alternative to traditional lead-based stabilizers.[10]



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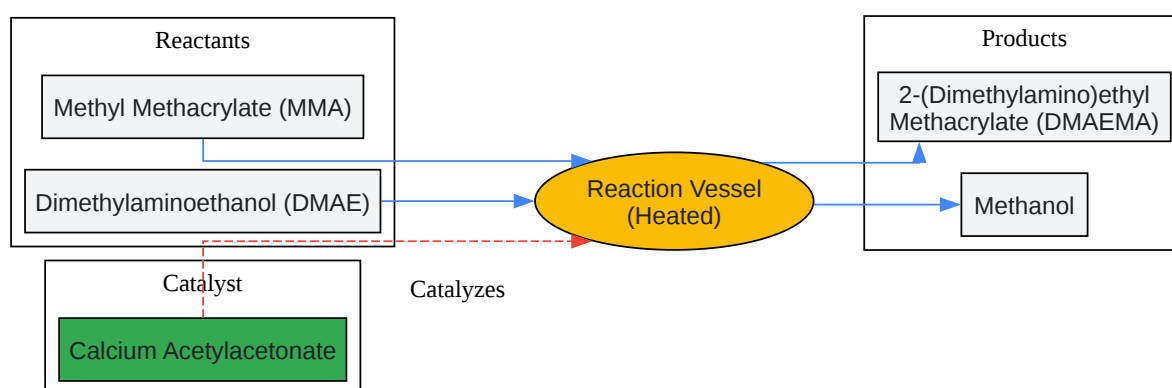
Mechanism of PVC stabilization by **Calcium Acetylacetonate**.

## Catalyst in Organic Synthesis

**Calcium acetylacetonate** serves as a catalyst in various organic reactions, including polymerization and transesterification.[12][13] Its catalytic activity stems from the ability of the calcium ion to act as a Lewis acid, coordinating with substrates and activating them for reaction.

An example is its use as a catalyst for the transesterification of methyl methacrylate (MMA) with dimethylaminoethanol (DMAE) to produce 2-(dimethylamino)ethyl methacrylate (DMAEMA).

[12]



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General workflow for **Calcium Acetylacetonate** catalyzed transesterification.

## Other Applications

Other notable applications of **calcium acetylacetonate** include:

- Cross-linking agent and hardening accelerator for resins.[11]
- Additive in rubber formulations.[11]

- Precursor for the formation of specialty films, such as superconductive films, heat-reflecting glass films, and transparent conductive films.[9]

## Safety and Handling

While considered a non-toxic alternative to many heavy metal-based compounds, **calcium acetylacetonate** is not without hazards and should be handled with appropriate care.[14]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.[15]
Skin irritation (Category 2)	H315: Causes skin irritation.[15]
Eye irritation (Category 2A)	H319: Causes serious eye irritation.[15]
Respiratory system irritation	H335: May cause respiratory irritation.[15]
Reproductive toxicity (Category 2)	H361: Suspected of damaging fertility or the unborn child.[15]

### Handling Precautions:

- Use in a well-ventilated area or with local exhaust ventilation.[4]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[4]
- Avoid breathing dust. If dust is generated, use a NIOSH-approved respirator.[4]
- Wash hands thoroughly after handling.[14]
- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[4]

## Conclusion

**Calcium acetylacetonate** is a valuable and versatile chemical with a well-established role in polymer science and a growing potential in catalysis and materials science. Its favorable safety profile compared to traditional heavy metal compounds makes it an attractive option for developing more sustainable technologies. A thorough understanding of its properties, synthesis, and handling is essential for its effective and safe utilization in research and industrial applications.

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